

SR0987 stock solution preparation and storage

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Compound of Interest

Compound Name: SR0987

Cat. No.: B1681098

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Application Notes and Protocols for SR0987

For Researchers, Scientists, and Drug Development Professionals

Introduction

SR0987 is a potent and specific synthetic agonist of the Retinoic acid receptor-related orphan receptor gamma t (RORyt).[1][2][3] RORyt is a key transcription factor that governs the differentiation of T helper 17 (Th17) cells, a subset of T cells crucial for immune responses against certain pathogens and implicated in the pathophysiology of autoimmune diseases and cancer.[2][4] As an agonist, **SR0987** enhances the transcriptional activity of RORyt, leading to increased expression of its target genes, most notably Interleukin-17 (IL-17), and a concurrent decrease in the expression of the immune checkpoint receptor, Programmed cell death protein 1 (PD-1).[1][3][5][6] This dual activity makes **SR0987** a valuable research tool for studying Th17 cell biology and a potential therapeutic candidate for modulating immune responses.

These application notes provide detailed protocols for the preparation of **SR0987** stock solutions and their application in common immunological and cell-based assays.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SR0987** is provided in the table below.

Property	Value	Reference
Chemical Name	2-Chloro-N-[4-[2,2,2-trifluoro-1-hydroxy-1-(trifluoromethyl)ethyl]phenyl]benzamide	[1][3]
Molecular Formula	C ₁₆ H ₁₀ ClF ₆ NO ₂	[1][2][3][4]
Molecular Weight	397.7 g/mol	[1][3][4]
CAS Number	303126-97-8	[1][4][5]
Appearance	Crystalline solid; White to off-white powder	[2][5]
Purity	≥98%	[1][3]

SR0987 Stock Solution Preparation and Storage

Proper preparation and storage of **SR0987** stock solutions are critical for maintaining its stability and ensuring experimental reproducibility.

Solubility Data

The following table summarizes the solubility of **SR0987** in various common laboratory solvents. It is recommended to use anhydrous solvents to prepare stock solutions.

Solvent	Maximum Concentration	Reference
Dimethyl Sulfoxide (DMSO)	≥150 mg/mL (approx. 377 mM)	[5]
Ethanol	100 mM (39.77 mg/mL)	[1][3]
Dimethylformamide (DMF)	20 mg/mL	[4]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]

Note: When preparing stock solutions, always refer to the batch-specific molecular weight provided on the product's certificate of analysis.[1][3]

Protocol for Preparing a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh the desired amount of **SR0987** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.977 mg of **SR0987**.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the tube. For 3.977 mg of **SR0987**, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution thoroughly until the **SR0987** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if precipitation is observed.[\[5\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.

Storage Conditions

Proper storage is essential to maintain the integrity of **SR0987**.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	Up to 3 years	[5]
+4°C	Up to 2 years	[5]	
Stock Solution (in solvent)	-80°C	Up to 2 years	[5]
-20°C	Up to 1 year	[5]	

Important: Avoid repeated freeze-thaw cycles of the stock solution.

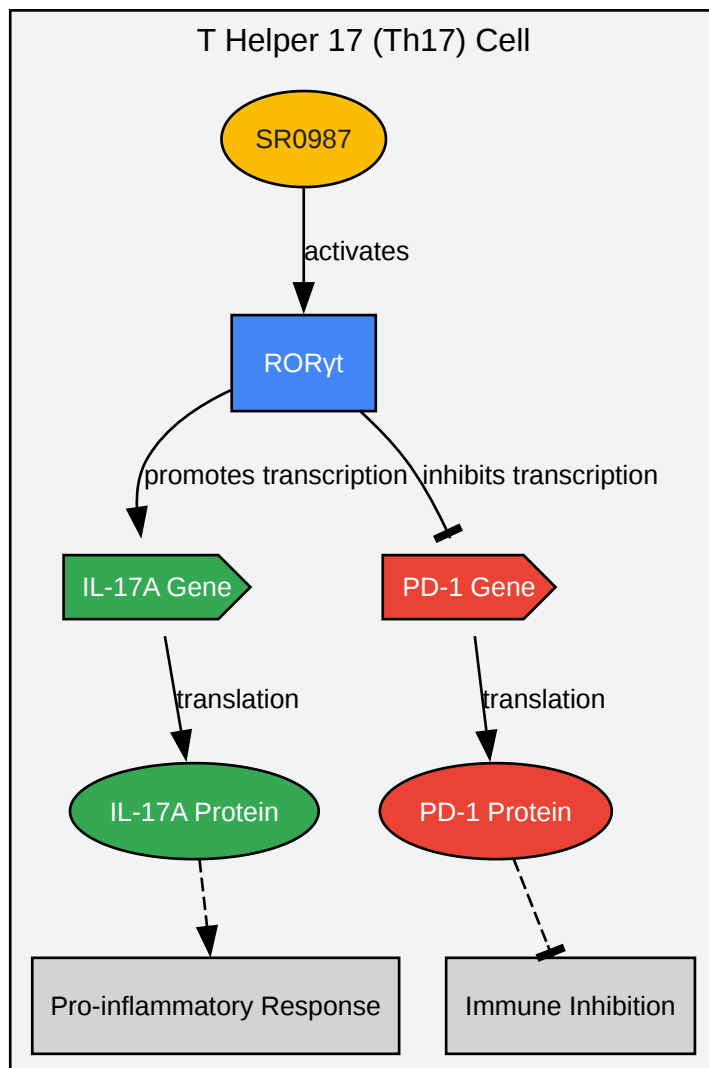
Experimental Protocols

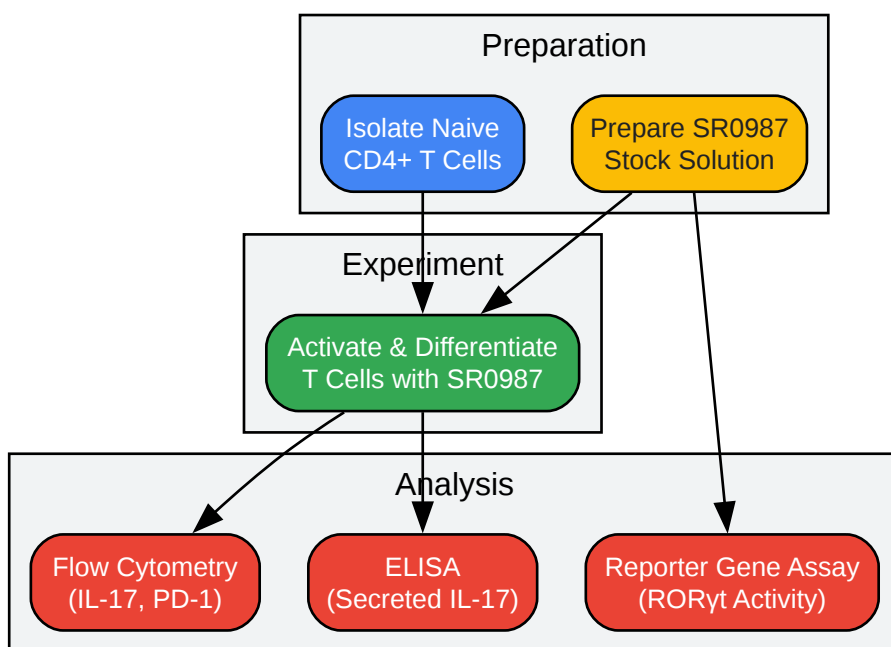
SR0987 can be utilized in a variety of in vitro assays to study ROR γ t activity and Th17 cell function.

RORyt Signaling Pathway

The diagram below illustrates the signaling pathway activated by **SR0987**. As a RORyt agonist, **SR0987** binds to the ligand-binding domain of RORyt, promoting its transcriptional activity. This leads to the expression of key Th17-associated genes, including IL17A, and the suppression of genes like PDCD1 (encoding PD-1).

SR0987-Mediated RORyt Signaling





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